

Identity of "MS147" is Ambiguous, Specific Safety Protocols Cannot Be Provided

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS147

Cat. No.: B15543813

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A definitive identification of the substance "**MS147**" is not available in public resources, preventing the creation of specific safety and handling protocols. The designation "**MS147**" appears in various contexts, including as a primer for cyanobacteria, a component in a 3D printing material called "Nex3D xPEEK147," and an internal document number for a quartz fabric safety data sheet.

Without a specific chemical name, CAS (Chemical Abstracts Service) number, or a direct link to a manufacturer's safety data sheet (SDS), providing detailed personal protective equipment (PPE) recommendations, operational plans, and disposal instructions would be speculative and could compromise researcher safety. The handling of chemical and biological materials requires precise knowledge of their properties and associated hazards.

To ensure the safety of researchers, scientists, and drug development professionals, it is crucial to obtain the official Safety Data Sheet (SDS) for the specific "**MS147**" substance in use. This document will provide the necessary details to conduct a thorough risk assessment and establish safe handling procedures.

Once the identity of **MS147** is clarified and the corresponding SDS is available, a comprehensive safety plan can be developed. As a placeholder and guide for creating such a plan, the following templates for data presentation, experimental workflows, and logical relationships are provided.

Template for Personal Protective Equipment (PPE) Requirements

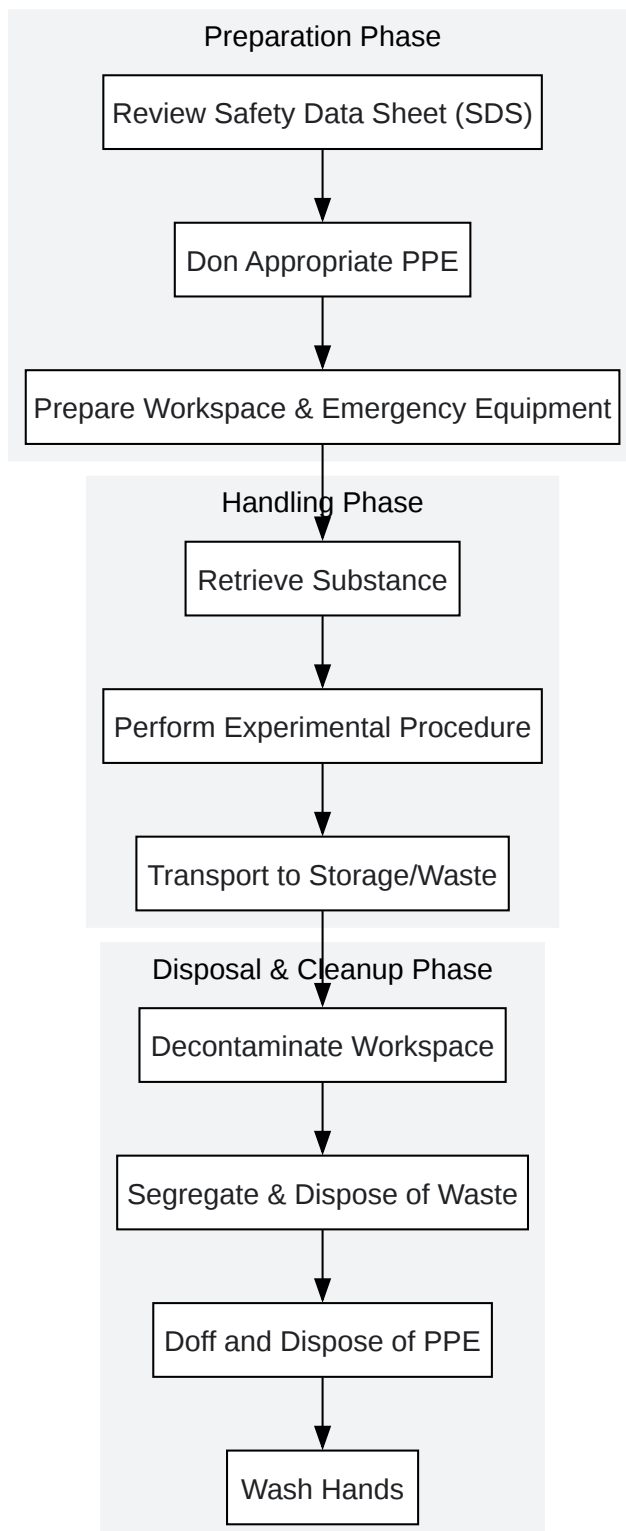
This table should be populated with information from the substance-specific Safety Data Sheet.

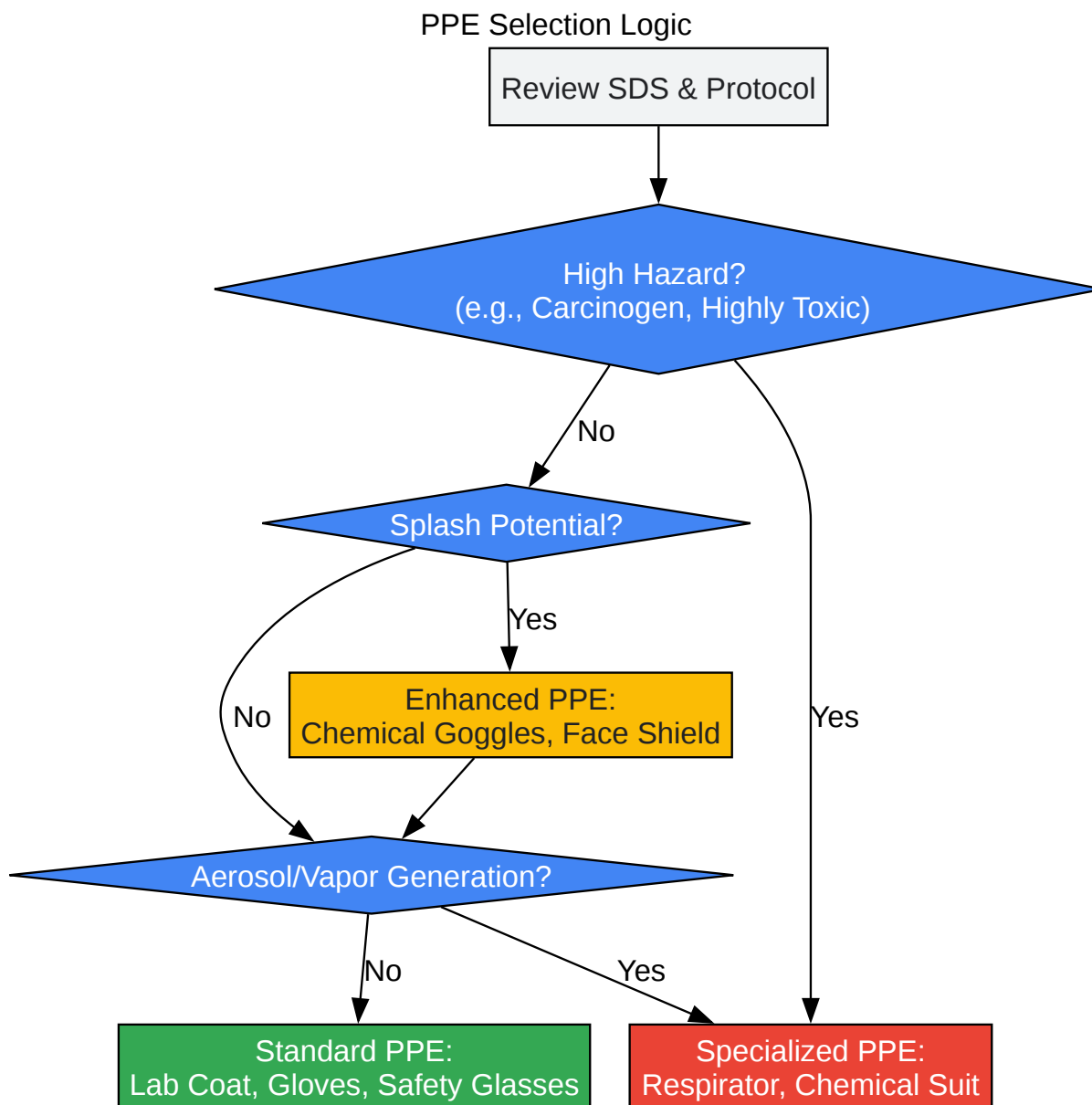
PPE Category	Minimum Requirements
Eye/Face Protection	Safety glasses with side shields, chemical splash goggles, or face shield.
Skin Protection	Chemical-resistant gloves (specify material based on SDS, e.g., nitrile, neoprene), lab coat, or chemical-resistant apron/suit.
Respiratory Protection	Not required under normal conditions with adequate ventilation. Use a NIOSH-approved respirator with appropriate cartridges if vapors/aerosols are generated or ventilation is inadequate (specify respirator type).
Hand Protection	Double gloving may be required for certain operations. Refer to SDS for specific glove material and thickness recommendations.

General Experimental Workflow for Handling Chemical Substances

The following diagram illustrates a generalized workflow for handling potentially hazardous chemical substances in a laboratory setting.

General Laboratory Workflow for Chemical Handling





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com